

# Essential Safety and Handling Protocols for (-)-Securinine

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## Compound of Interest

Compound Name:	Surenin
CAS No.:	73410-23-8
Cat. No.:	B15441478

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Disclaimer: The chemical "**Surenin**" was not found in safety and chemical databases. Based on phonetic similarity, this guide provides information for "(-)-Securinine." It is crucial to verify the identity of the chemical you are working with by checking the manufacturer's safety data sheet (SDS).

(-)-Securinine is a plant-derived alkaloid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Adherence to strict safety protocols is essential to mitigate risks during handling and disposal.

## Personal Protective Equipment (PPE)

When handling (-)-Securinine, the following personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves. It is recommended to wear two pairs of gloves when compounding, administering, and disposing of the substance.[2]
Eye Protection	Safety Glasses/Goggles	Provide a barrier against splashes and dust.
Body Protection	Lab Coat/Gown	A disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is recommended.[2]
Respiratory Protection	Respirator	A NIOSH-certified respirator should be used if there is a risk of inhaling dust, especially during spill cleanup.[3]

## Handling Procedures

All handling of solid (-)-Securinine should be conducted in a well-ventilated area or a chemical fume hood to minimize the formation and inhalation of dust.[1]

First Aid Measures:

- If Swallowed: Immediately call a doctor.[4]
- In Case of Skin Contact: Remove all contaminated clothing immediately and rinse the skin with water/shower.
- In Case of Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing. Seek medical attention if irritation persists.[4]

- If Inhaled: Move the person to fresh air. Call a poison center or doctor if you feel unwell.

## Disposal Plan

(-)-Securinine must be treated as hazardous waste. Disposal must be carried out in accordance with all applicable federal, state, and local regulations. Under no circumstances should this chemical or its solutions be poured down the sink.[\[1\]](#)

### Solid Waste Disposal:

- Collection: All solid waste contaminated with (-)-Securinine, including unused product, contaminated gloves, and weighing papers, must be collected in a designated and clearly labeled hazardous waste container.[\[1\]](#)
- Labeling: The container must be sealed and labeled with "Hazardous Waste" and the chemical name, "(-)-Securinine".[\[1\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.[\[1\]](#)
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste contractor.[\[1\]](#)

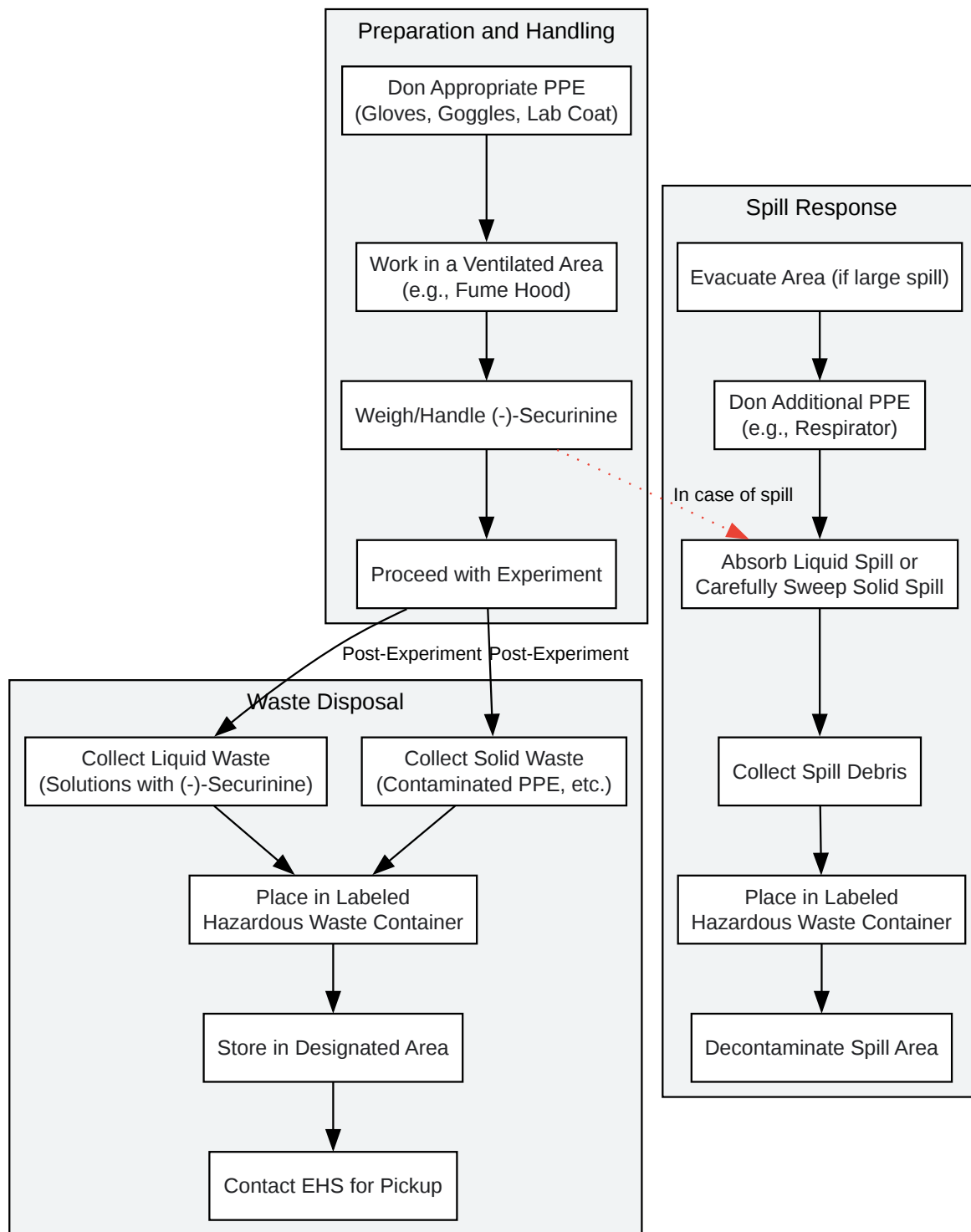
### Liquid Waste Disposal:

- Collection: All solutions containing (-)-Securinine must be collected in a designated, sealed, and compatible liquid hazardous waste container. Do not mix with other waste streams.[\[1\]](#)
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the names and approximate percentages of all chemical components.[\[1\]](#)
- Storage: Store the container in a secondary containment tray within a designated satellite accumulation area.[\[1\]](#)
- Disposal: Arrange for pickup by your institution's authorized hazardous waste service.[\[1\]](#)

## Quantitative Data for (-)-Securinine

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>2</sub>
Molecular Weight	217.26 g/mol [1]
Appearance	Yellow solid/crystals[1]
Melting Point	142-143 °C[1]
Solubility	DMSO: ≥25mg/mL[1]
Storage Conditions	-20°C Freezer[1]
Oral LD50 (mouse)	270 mg/kg[4]
Intraperitoneal LD50 (mouse)	31,800 µg/kg[4]
Subcutaneous LD50 (mouse)	20,420 µg/kg[4]
Intravenous LD50 (mouse)	6.23 mg/kg[4]
Intraperitoneal LD50 (rat)	41 mg/kg[4]
Intravenous LD50 (rat)	15.1 mg/kg[4]

## Experimental Workflow: Handling and Disposal of (-)-Securinine



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Caption: Workflow for the safe handling, disposal, and spill response for (-)-Securinine.

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## References

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for (-)-Securinine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15441478/docs#essential-safety-and-handling-protocols-for-securinine\]](https://www.benchchem.com/product/b15441478/docs#essential-safety-and-handling-protocols-for-securinine)

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